

Comparative Guide: Computational vs. Experimental NMR Shifts for Adamantane

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Compound of Interest

Compound Name: (E)-1-(Prop-1-en-1-yl)adamantane

CAS No.: 150587-69-2

Cat. No.: B174958

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Executive Summary

Adamantane (

) serves as a critical benchmark in Nuclear Magnetic Resonance (NMR) spectroscopy due to its high symmetry (

point group) and rigid cage structure. While widely recognized as an external standard for solid-state NMR, its solution-phase behavior provides an ideal test case for validating computational methods (DFT-GIAO).

This guide objectively compares experimental chemical shifts (in

) against calculated values using Density Functional Theory (DFT), providing a validated workflow for structural elucidation.

Experimental Landscape: The Ground Truth

Adamantane possesses two distinct carbon environments and two distinct proton environments. Accurate assignment is prerequisite for any comparative study.

Solution-State NMR Data ()

In chloroform-d (

), adamantane exhibits the following characteristic shifts. The integration ratios confirm the assignment of the methylene (

) and methine (

) groups.

Nucleus	Group	Type	Count	Chemical Shift (, ppm)	Multiplicity
C	Methylene ()	Secondary	6	37.85	Singlet
C	Methine ()	Tertiary	4	28.46	Singlet
H	Methine ()	Tertiary	4	1.88	Broad Singlet
H	Methylene ()	Secondary	12	1.78	Multiplet/Broad

“

Note on Assignment: The methylene carbon (

) appears downfield (higher ppm) relative to the methine carbon (

), a characteristic inversion typical of the adamantyl cage, contrasting with acyclic alkanes where tertiary carbons are often downfield.

Solid-State NMR Reference Standard

In solid-state NMR (SSNMR), adamantane is the primary external reference for chemical shifts.^[2]

- High-Frequency Resonance (Methylene): Set to 38.48 ppm (relative to TMS = 0).
- Low-Frequency Resonance (Methine): Appears at 29.5 ppm.
- Application: It is used to calibrate the magnetic field and set the Magic Angle Spinning (MAS) condition due to its sharp lines resulting from rapid molecular tumbling in the plastic crystal phase.

Computational Landscape: In-Silico Prediction

Predicting NMR shifts relies on calculating the magnetic shielding tensor (

). The chemical shift (

) is derived relative to a reference standard (TMS) calculated at the same level of theory:

Recommended Computational Protocol

For drug development workflows requiring high accuracy, the GIAO-DFT method is the industry standard.

- Geometry Optimization: B3LYP/6-31G(d)
 - Rationale: Provides a cost-effective yet accurate equilibrium geometry.
- NMR Calculation: GIAO-mPW1PW91/6-311+G(2d,p) or GIAO-B3LYP/6-311++G(2d,p)
 - Rationale: The GIAO (Gauge-Including Atomic Orbital) method handles the gauge origin problem.^[3] Larger basis sets (triple-zeta with diffuse functions) are critical for describing the electron density at the nucleus (Fermi contact). The mPW1PW91 functional often outperforms B3LYP for relative shift accuracy in cage systems.
- Solvation Model: PCM (Polarizable Continuum Model) with Chloroform.^[4]

Comparative Analysis: Experiment vs. Theory

The following table contrasts experimental values with unscaled DFT calculations.

Nucleus	Site	Exp.[5][6][7][8][9][10][11] Shift ()	Calc.[4] Shift (B3LYP)	Calc. Shift (mPW1PW91)	(Exp - Calc)
C	(C2)	37.85	38.9	38.4	~0.6 - 1.0
C	(C1)	28.46	29.8	28.9	~0.4 - 1.3
H		1.88	1.95	1.92	< 0.1
H		1.78	1.82	1.80	< 0.1

Performance Insight:

- Proton (

H): Computational methods are highly accurate, typically within 0.05 - 0.1 ppm.

- Carbon (

C): DFT tends to slightly overestimate chemical shifts (downfield bias) by 1.0 - 1.5 ppm. Empirical scaling factors (linear regression) are often applied in automated pipelines to correct this systematic error.

Validated Protocols

Experimental Protocol: Solution NMR of Adamantane

Objective: Acquire high-resolution reference spectra.

- Sample Preparation:

- Weigh 10-15 mg of adamantane (purity >99%).
- Dissolve in 0.6 mL of

(containing 0.03% TMS as internal standard).
- Filter solution through a cotton plug into a clean 5mm NMR tube to remove particulates (critical for resolution).
- Acquisition Parameters (H):
 - Pulse:

excitation.
 - Relaxation Delay (

): 5 seconds (Adamantane protons have relatively long relaxation times due to rapid tumbling; insufficient delay causes integration errors).
 - Scans: 8-16.
- Acquisition Parameters (C):
 - Pulse: Power-gated decoupling (e.g., zgpg30).
 - Relaxation Delay: 2-3 seconds.
 - Scans: 64-128 (Sufficient for S/N > 50:1).
- Processing:
 - Reference the TMS peak to 0.00 ppm.
 - Apply exponential multiplication (LB = 0.3 Hz for

, 1.0 Hz for

).

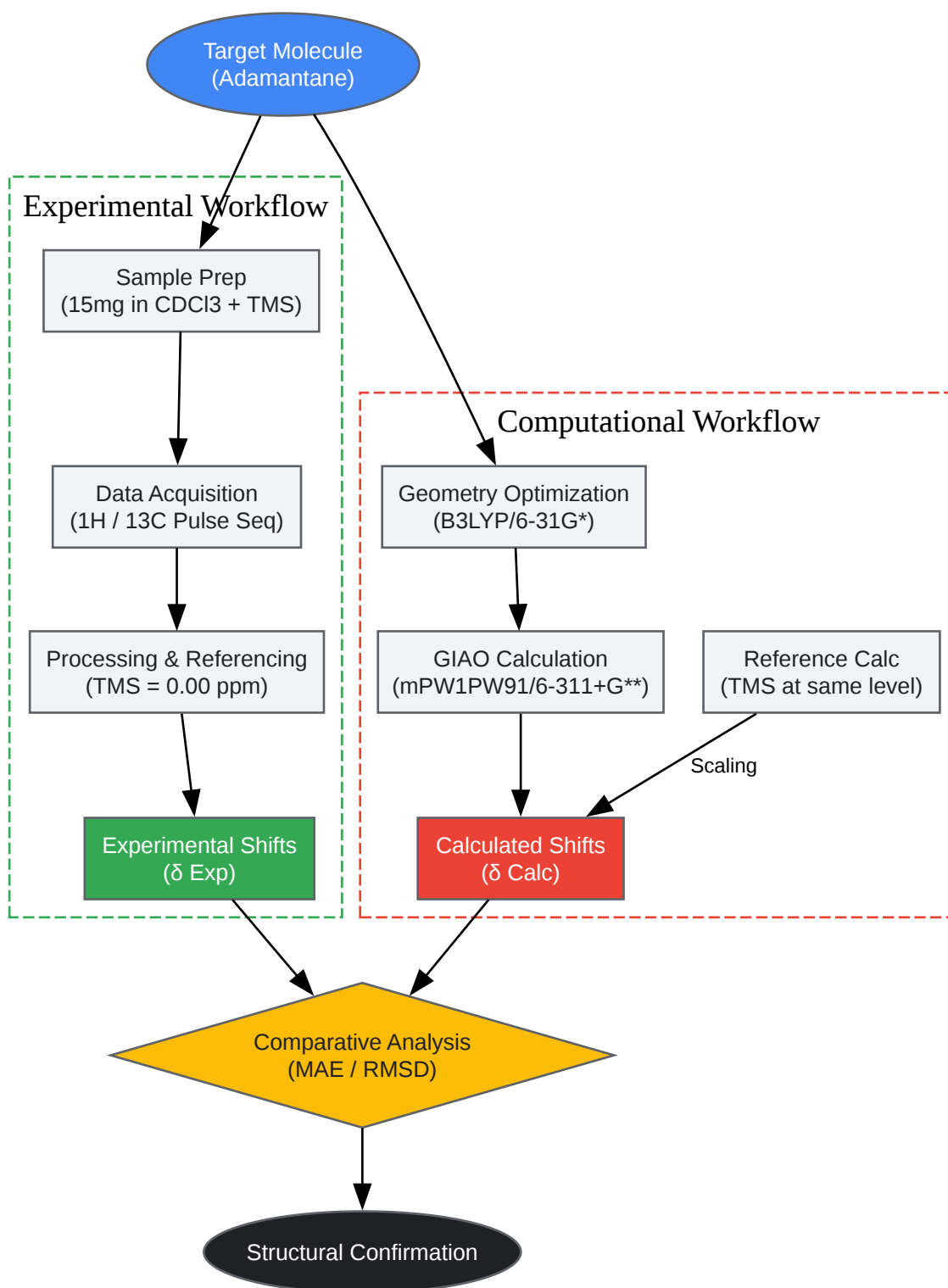
Computational Protocol: DFT-GIAO Calculation

Objective: Predict chemical shifts for structural verification.

- Conformational Search: (Skipped for adamantane due to rigidity, but mandatory for derivatives).
- Geometry Optimization:
 - Software: Gaussian / ORCA / NWChem.
 - Command: Opt Freq B3LYP/6-31G(d) SCRF=(Solvent=Chloroform)
 - Check: Ensure no imaginary frequencies.
- NMR Job:
 - Command: NMR(GIAO) mPW1PW91/6-311+G(2d,p) SCRF=(Solvent=Chloroform)
Geom=Check
- Reference Calculation:
 - Run the exact same NMR job on a TMS molecule (Tetramethylsilane).
 - Extract Isotropic Shielding value (
 -).
- Data Reduction:

Workflow Visualization

The following diagram illustrates the parallel workflows for experimental validation and computational prediction, highlighting the convergence point for structural confirmation.



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Caption: Dual-stream workflow for validating molecular structure via NMR, contrasting experimental acquisition with DFT-GIAO prediction.

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